

2,2,5,5-Tetramethylhexane physical properties

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethylhexane

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An In-depth Technical Guide on the Physical Properties of 2,2,5,5-Tetramethylhexane

This technical guide provides a comprehensive overview of the core physical properties of **2,2,5,5-tetramethylhexane**, tailored for researchers, scientists, and professionals in drug development. The document summarizes key quantitative data, details relevant experimental protocols, and includes visualizations for experimental workflows and logical relationships.

Core Physical Properties

2,2,5,5-Tetramethylhexane, also known as bineopentyl, is a branched-chain alkane with the chemical formula $C_{10}H_{22}$.^{[1][2][3]} Its highly branched structure influences its physical characteristics, distinguishing it from its straight-chain isomer, n-decane.

Data Presentation

The quantitative physical properties of **2,2,5,5-tetramethylhexane** are summarized in the table below for easy reference and comparison.

Property	Value	Units	Conditions	Citations
Molecular Formula	C10H22	-	-	[1][4][5]
Molecular Weight	142.28	g/mol	-	[1][3][6]
Melting Point	-12.6	°C	-	[4][7][8]
Boiling Point	137.4 - 138.8	°C	at 760 mmHg	[4][6][7][8]
Density	0.715 - 0.734	g/cm ³	at 20°C	[4][6][7][8]
Refractive Index (nD)	1.4032 - 1.413	-	at 20°C	[4][6][7][8]
Vapor Pressure	8.24 - 8.74	mmHg	at 25°C	[4][6][8][9]
Flash Point	31.6	°C	-	[4][6][8]
Henry's Law Constant (kH)	0.00018	mol/(kg·bar)	at 298.15 K	[2]
Octanol/Water Partition Coeff. (logP)	3.86 - 5.29	-	Estimated	[4][8][9]

Experimental Protocols

The determination of the physical properties listed above involves standardized laboratory procedures. Below are detailed methodologies for key experiments.

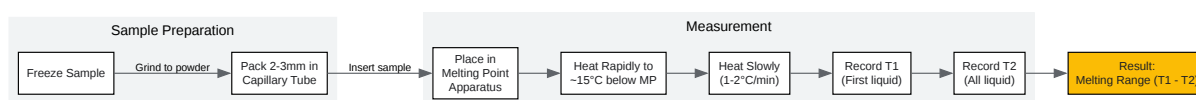
Melting Point Determination (Capillary Method)

The melting point, recorded as a range, is a key indicator of a substance's purity.[10] Impurities typically cause a depression of the melting point and a broadening of the melting range.[11]

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **2,2,5,5-tetramethylhexane** (after freezing) is packed into a capillary tube to a height of 2-3 mm.[12] The tube is tapped to ensure dense packing.[11][12]

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, such as a Mel-Temp or Thiele tube, attached to a thermometer. The sample should be aligned with the thermometer bulb.^[13]
- **Heating:** The apparatus is heated rapidly to a temperature approximately 15-20°C below the expected melting point. The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the range.^{[10][13]} For accurate results, at least two careful determinations are recommended.



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Workflow for Melting Point Determination.

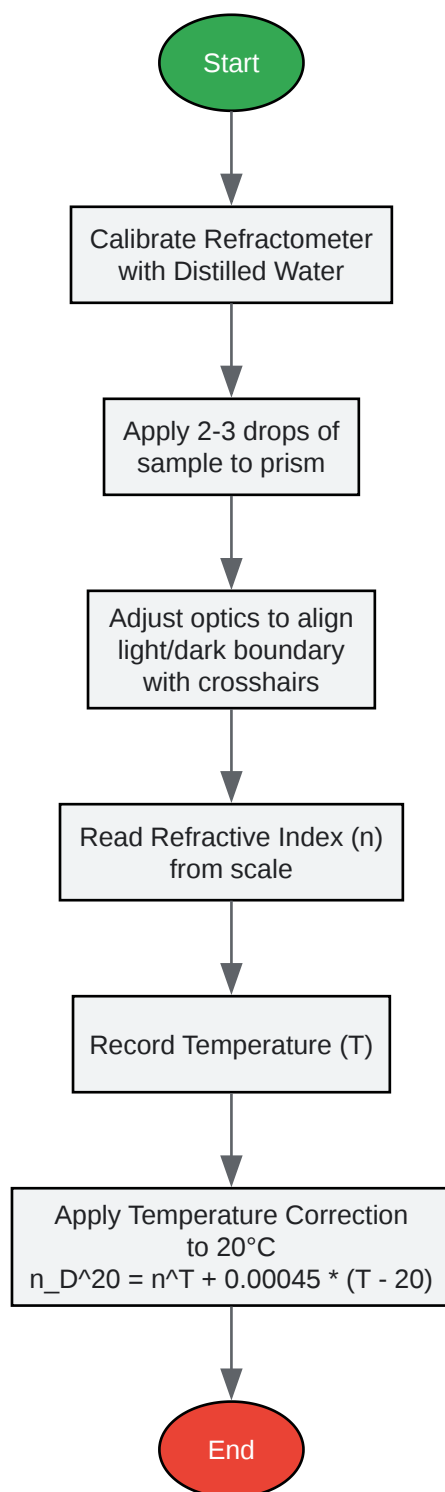
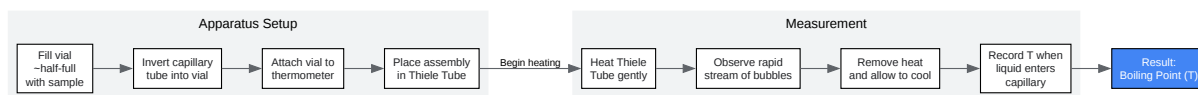
Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[14] It is a crucial property for identification and assessing purity.^{[10][15]}

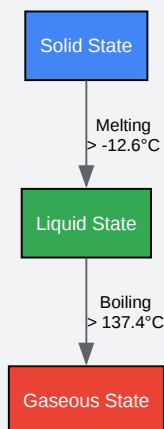
Methodology:

- **Sample Preparation:** A small glass vial (e.g., a Durham tube) is filled approximately half-full with liquid **2,2,5,5-tetramethylhexane** (about 0.5 mL).^[16]
- **Apparatus Setup:** A capillary tube, sealed at one end, is inverted and placed (open end down) into the vial containing the sample. The vial is then attached to a thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.^[16]

- Heating: The entire assembly is placed in a Thiele tube containing mineral oil, which provides uniform heating.[16] The side arm of the Thiele tube is heated gently with a microburner.
- Observation and Recording: As the temperature rises, air trapped in the capillary tube will bubble out. The heating continues until a rapid and continuous stream of bubbles emerges from the capillary tube, indicating the liquid has surpassed its boiling point.[16] The heat is then removed. The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[15]



Physical States of 2,2,5,5-Tetramethylhexane vs. Temperature



*Atmospheric Pressure (760 mmHg) assumed for boiling point.

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